

Application Notes and Protocols for Raney® Nickel-Catalyzed Benzene Hydrogenation

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Compound of Interest

Compound Name: Benzene cyclohexane

Cat. No.: B8643489

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the hydrogenation of benzene to cyclohexane using a Raney® nickel catalyst. It includes comprehensive safety precautions, catalyst activation procedures, and a step-by-step experimental workflow. The information is intended for use in a laboratory research and development setting.

Safety Precautions

Raney® nickel is a pyrophoric catalyst, particularly when dry, and hydrogen gas is highly flammable. Strict adherence to safety protocols is essential.^{[1][2]}

- **Handling Raney® Nickel:** Always handle Raney® nickel as a slurry in water or a suitable solvent.^{[3][4]} Never allow the catalyst to dry, as it can ignite spontaneously upon exposure to air.^{[2][5][6]} When filtering, do not let the filter cake run dry.^{[3][5]} It is recommended to measure the catalyst as a slurry and calculate the mass by density.^[3]
- **Hydrogen Gas:** Hydrogen is extremely flammable and forms explosive mixtures with air.^[1] Ensure the reaction is carried out in a well-ventilated area, preferably within a fume hood, and away from ignition sources.^[6] The reaction vessel must be purged of air before introducing hydrogen.^[5]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including flame-resistant lab coats, safety glasses, and gloves.^[1]

- Fire Safety: Have an appropriate fire extinguisher readily available. Do not use CO2-based extinguishers on Raney® nickel fires; instead, use large quantities of water.[3]
- Spills: In case of a small spill of moist catalyst, use a wetted paper towel to wipe it up, place the towel in a waste container, and submerge it in water.[5] For larger spills or if the catalyst ignites, evacuate the area and contact emergency services.[5]

Catalyst Activation

Commercially available Raney® nickel is often supplied as a nickel-aluminum alloy that requires activation before use.[2][7] This process involves leaching the aluminum from the alloy using a concentrated sodium hydroxide solution.[2][3]

Materials:

- Raney® nickel-aluminum alloy powder
- Sodium hydroxide (NaOH) pellets
- Distilled water
- Ethanol (absolute)
- Ice bath
- Stirrer
- Thermometer
- Beakers and flasks

Procedure:

- In a large Erlenmeyer flask equipped with a stirrer and thermometer, prepare a solution of sodium hydroxide in distilled water (e.g., 160 g NaOH in 600 ml H₂O).[8]
- Cool the NaOH solution to 50°C in an ice bath.[8]

- Slowly and portion-wise, add the Raney® nickel-aluminum alloy powder (e.g., 125 g) to the stirred NaOH solution over 25-30 minutes, maintaining the temperature at $50 \pm 2^\circ\text{C}$.^[8]
- After the addition is complete, continue to stir the suspension and maintain the temperature at $50 \pm 2^\circ\text{C}$ for an additional 50 minutes.^[8]
- After digestion, carefully decant the supernatant and wash the catalyst with several large portions of distilled water until the washings are neutral (pH 7).^{[8][9]}
- The activated Raney® nickel catalyst should be stored as a slurry in water or ethanol in a tightly sealed container.^{[3][8]} Caution: The activated catalyst is pyrophoric and must be kept wet at all times.^[8]

Experimental Protocol: Benzene Hydrogenation

This protocol describes the liquid-phase hydrogenation of benzene to cyclohexane in a batch reactor.

Materials:

- Benzene (reagent grade)
- Activated Raney® nickel catalyst (as a slurry)
- Solvent (e.g., deionized water or ethanol)^[10]
- High-pressure autoclave reactor equipped with a stirrer, pressure gauge, and temperature controller^[10]
- Hydrogen gas supply

Procedure:

- Reactor Charging:
 - To a 300 mL stainless steel autoclave, add the solvent (e.g., 55 mL of deionized water).^[10]

- Add benzene (e.g., 17 mL).[10]
- Carefully add the activated Raney® nickel catalyst slurry. The amount of catalyst can vary, but a typical starting point is a mole ratio of catalyst to substrate that ensures efficient reaction.
- System Purge:
 - Seal the autoclave.
 - Flush the reactor five times with nitrogen gas to remove all air.[10]
 - Replace the nitrogen atmosphere with hydrogen gas at a low pressure (e.g., 1 bar).[10]
- Reaction:
 - Heat the autoclave to the desired reaction temperature (e.g., 130°C).[10]
 - Pressurize the reactor with hydrogen to the desired pressure (e.g., 60 bar).[10]
 - Begin stirring to start the reaction.[10]
- Monitoring and Completion:
 - Monitor the reaction progress by observing the drop in hydrogen pressure.
 - The reaction is typically complete within a few hours. For example, a 2-hour reaction time has been reported.[10]
- Work-up:
 - Stop the stirring and cool the reactor to room temperature using an ice bath.[10]
 - Carefully vent the excess hydrogen gas.
 - Purge the reactor with nitrogen gas.
 - Open the reactor and extract the reaction mixture with a suitable organic solvent (e.g., ethyl acetate).[10]

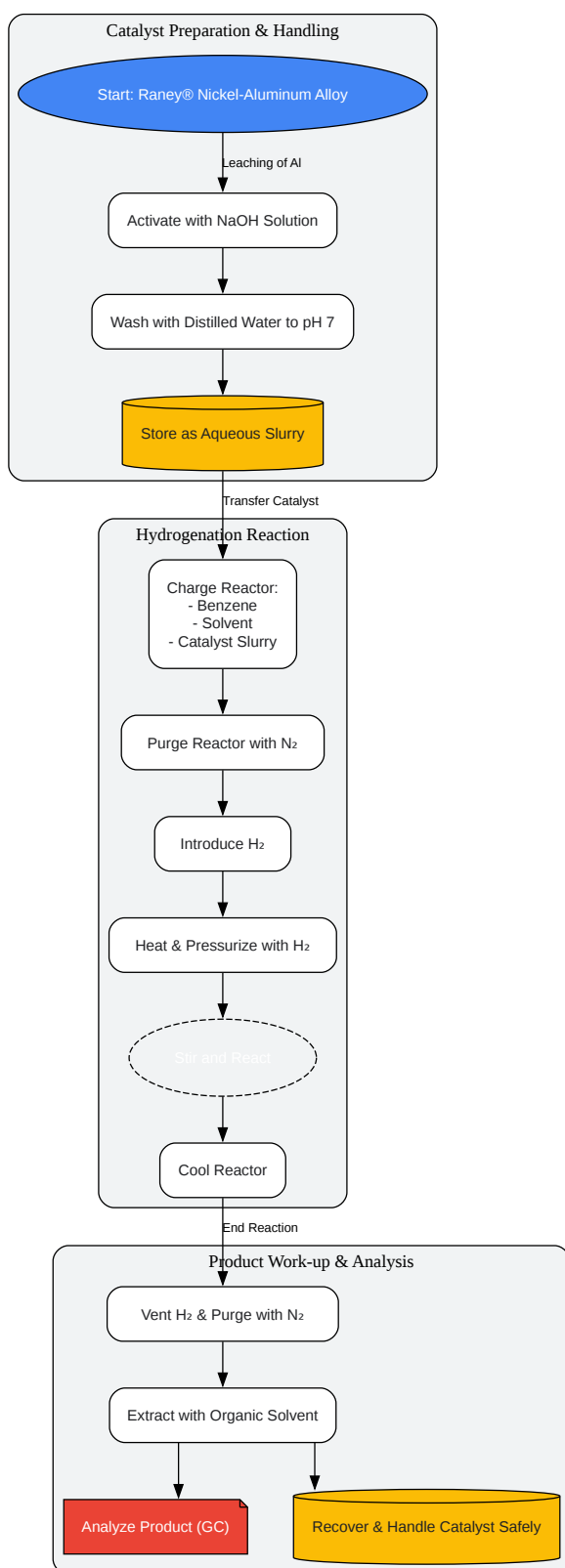
- The product can be analyzed by gas chromatography.[10]
- Catalyst Handling After Reaction:
 - The remaining Raney® nickel catalyst is still pyrophoric.[2]
 - Carefully filter the catalyst, ensuring it remains wet.[5]
 - The recovered catalyst can potentially be reactivated and reused.[11]

Data Presentation

The following table summarizes typical reaction conditions for Raney® nickel-catalyzed benzene hydrogenation based on literature values.

Parameter	Liquid-Phase Hydrogenation	Liquid-Phase Hydrogenation
Reference	[10]	[12]
Reactor Type	Stainless steel autoclave	Bubble column reactor
Temperature	130°C	200°C - 225°C
Pressure	60 bar H ₂	50 bar
Substrate	Benzene	Benzene
Solvent	Deionized Water	Not specified
Reaction Time	2 hours	Not specified

Visualization



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Caption: Experimental workflow for Raney® nickel-catalyzed benzene hydrogenation.

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